Thermodynamic Properties of DL-DMPC in Aqueous Solution: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Dimyristoylphosphatidylcholine, DL-*
CAS No.:	*13699-48-4*
Cat. No.:	*B227690*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of 1,2-dimyristoyl-sn-glycero-3-phosphocholine (DL-DMPC) in aqueous solutions. DL-DMPC, a racemic mixture of D- and L-enantiomers, is a widely used model lipid in membrane biophysics and drug delivery research due to its well-defined phase behavior at physiologically relevant temperatures. This document summarizes key thermodynamic parameters, details common experimental protocols for their measurement, and provides visual representations of the underlying processes. In the scientific literature, "DMPC" is commonly used to refer to the racemic mixture, and studies have shown that the phase behavior of the pure D- and L-enantiomers is identical to the racemic mixture.

Core Thermodynamic Properties of DL-DMPC

The thermodynamic behavior of DL-DMPC in an aqueous environment is characterized by distinct phase transitions, primarily studied using Differential Scanning Calorimetry (DSC).

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These transitions involve changes in the organization and packing of the lipid acyl chains, leading to measurable changes in enthalpy, entropy, and heat capacity.

Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic parameters for the phase transitions of DL-DMPC multilamellar vesicles (MLVs) in aqueous solution. Values can vary slightly depending on experimental conditions such as buffer composition, pH, and DSC scan rate.

Table 1: Pre-transition Thermodynamic Parameters for DL-DMPC

Parameter	Value	Unit
Pre-transition Temperature (Tp)	~14	°C
Enthalpy of Pre-transition (ΔHp)	4.2 - 6.7	kJ/mol
Entropy of Pre-transition (ΔSp)	14.6 - 23.3	J/(mol·K)

Table 2: Main Phase Transition Thermodynamic Parameters for DL-DMPC

Parameter	Value	Unit
Main Transition Temperature (Tm)	23 - 24	°C
Enthalpy of Main Transition (ΔHm)	20 - 30	kJ/mol
Entropy of Main Transition (ΔSm)	67.3 - 101	J/(mol·K)
Heat Capacity Change (ΔCp)	0.3 - 0.5	kJ/(mol·K)

Phase Transitions of DL-DMPC

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DL-DMPC in aqueous solution undergoes two primary thermotropic phase transitions upon heating: the pre-transition and the main transition. These transitions reflect changes in the lipid bilayer's physical state.

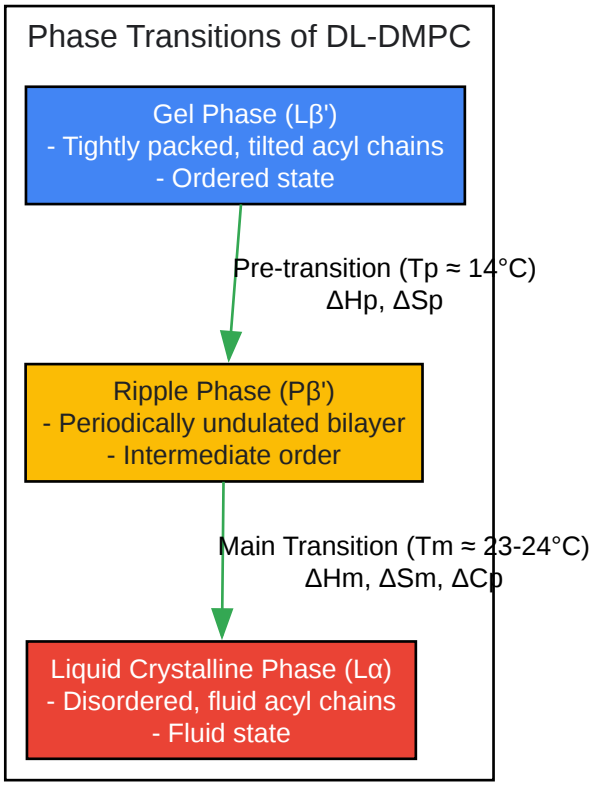

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Fig. 1: Phase transitions of DL-DMPC in aqueous solution.

Experimental Protocols

Accurate determination of the thermodynamic properties of DL-DMPC relies on precise experimental procedures. The following sections detail the methodologies for vesicle preparation and thermodynamic analysis.

Preparation of Multilamellar Vesicles (MLVs) of DL-DMPC

Multilamellar vesicles are often used for DSC studies as they provide sharp, well-defined phase transitions.

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Materials:

- DL-DMPC powder
- Chloroform
- Desired aqueous buffer (e.g., PBS, Tris-HCl)
- Rotary evaporator
- Nitrogen or Argon gas stream
- Water bath sonicator
- Vortex mixer

Procedure:

- Lipid Film Formation:
  1. Dissolve a known quantity of DL-DMPC in chloroform in a round-bottom flask.
  2. Remove the chloroform using a rotary evaporator to form a thin lipid film on the flask's inner surface.
  3. Further dry the film under a gentle stream of nitrogen or argon gas for at least 2 hours, followed by desiccation under vacuum overnight to remove any residual solvent.
- Hydration:
  1. Add the desired aqueous buffer (pre-heated to a temperature above the Tm of DMPC, e.g., 30-35°C) to the dried lipid film.
  2. Hydrate the lipid film by gentle rotation or vortexing of the flask. The final lipid concentration is typically in the range of 1-10 mg/mL.
  3. To ensure complete hydration and formation of MLVs, the suspension should be incubated at a temperature above Tm for 1-2 hours with intermittent vortexing.

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- Annealing:

1. For optimal results, the MLV suspension can be annealed by temperature cycling (e.g., 5 cycles of heating above Tm and cooling below Tp).

Thermodynamic Analysis using Differential Scanning Calorimetry (DSC)

DSC is the primary technique for determining the phase transition temperatures and associated enthalpy changes.

Instrumentation:

- Differential Scanning Calorimeter (e.g., MicroCal VP-DSC, TA Instruments Nano DSC)

Procedure:

- Sample and Reference Preparation:

1. Degas the MLV suspension and the corresponding buffer for at least 15 minutes prior to loading.
2. Carefully load the MLV suspension into the sample cell and the exact same buffer into the reference cell of the calorimeter.

- Data Acquisition:

1. Equilibrate the system at a starting temperature well below the pre-transition (e.g., 5°C).
2. Perform an initial heating scan to erase the thermal history of the sample. The data from the second and subsequent heating scans are typically used for analysis.
3. Scan the temperature at a controlled rate (e.g., 0.5-1.0°C/min) up to a temperature well above the main transition (e.g., 40°C).
4. Perform a corresponding cooling scan at the same rate.
5. Multiple heating and cooling cycles are recommended to check for reproducibility.

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- Data Analysis:

1. Subtract the buffer-buffer baseline from the sample thermogram to obtain the excess heat capacity curve.

2. The temperatures at the peaks of the endotherms correspond to the pre-transition (Tp) and main transition (Tm) temperatures.

3. The enthalpy change (ΔH) for each transition is determined by integrating the area under the respective peak.

4. The entropy change (ΔS) is calculated using the equation: $\Delta S = \Delta H / T$, where T is the transition temperature in Kelvin.

5. The change in heat capacity (ΔCp) at the main transition is the difference in the heat capacity of the liquid crystalline and gel phases, determined from the baseline shift in the thermogram.

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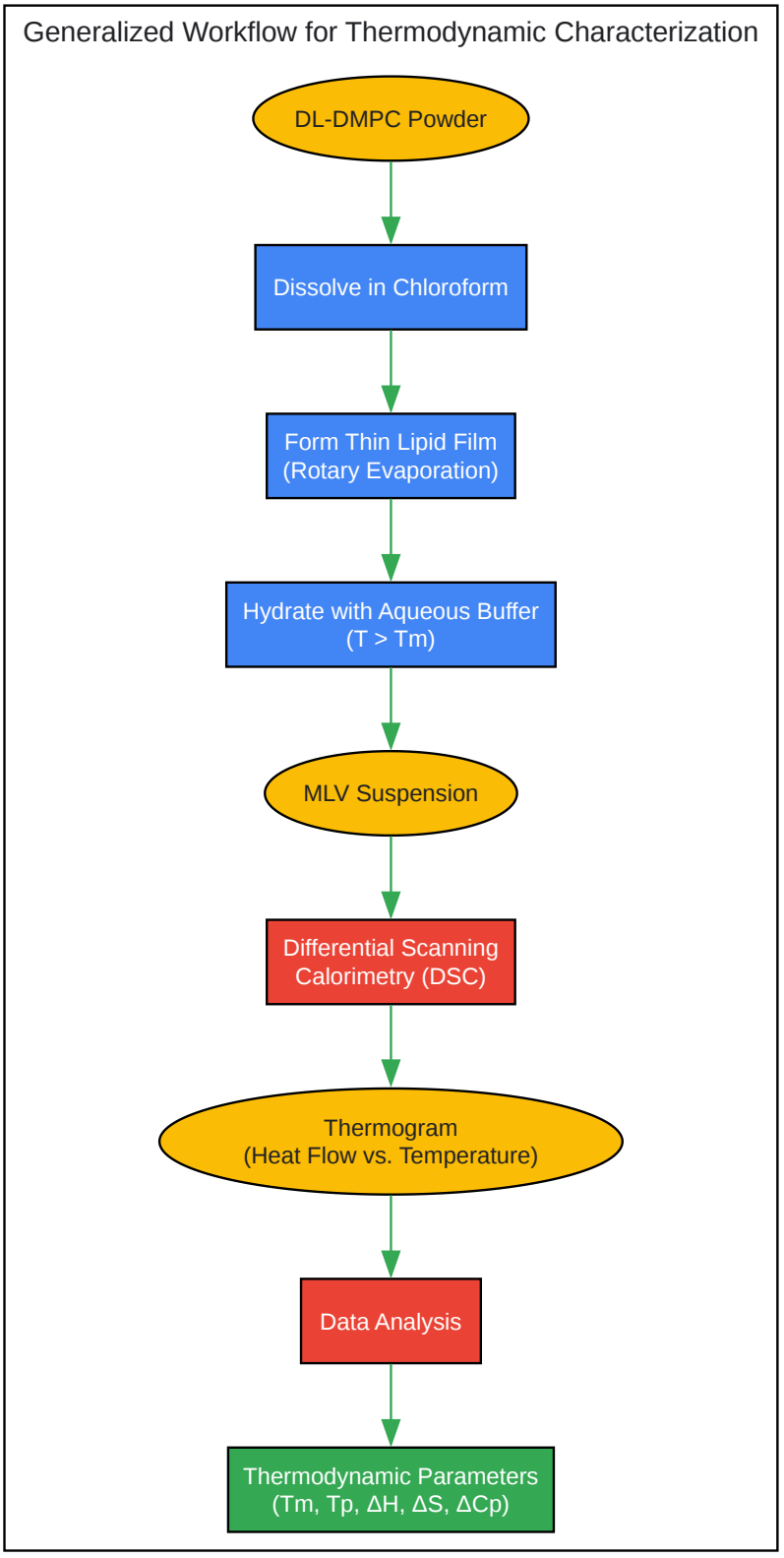

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Fig. 2: Generalized experimental workflow for DSC analysis.

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Isothermal Titration Calorimetry (ITC) for Binding Studies

ITC is a powerful technique to study the thermodynamics of interactions between DL-DMPC vesicles and other molecules, such as drugs, peptides, or proteins. It directly measures the heat released or absorbed during the binding process.

Instrumentation:

- Isothermal Titration Calorimeter (e.g., MicroCal VP-ITC, TA Instruments Affinity ITC)

Procedure:

- Sample Preparation:
    1. Prepare unilamellar vesicles (e.g., by extrusion or sonication) of DL-DMPC in the desired buffer.
    2. Dissolve the ligand (the molecule that will bind to the vesicles) in the exact same buffer. It is crucial to have a perfect buffer match to avoid large heats of dilution.
    3. Degas both the vesicle suspension and the ligand solution.
- ITC Experiment:
    1. Load the DL-DMPC vesicle suspension into the sample cell of the calorimeter.
    2. Load the ligand solution into the injection syringe.
    3. Set the experimental temperature. For DL-DMPC, experiments can be performed below, at, or above the Tm to study binding to different lipid phases.
    4. Perform a series of small, sequential injections of the ligand into the sample cell while monitoring the heat change.
- Data Analysis:

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1. The raw data (heat pulses for each injection) are integrated to obtain the heat change per mole of injectant.
2. The resulting binding isotherm is fitted to a suitable binding model (e.g., one set of sites, two sets of sites) to determine the binding affinity (Ka or Kd), stoichiometry (n), and enthalpy of binding (ΔH).
3. The Gibbs free energy (ΔG) and entropy of binding (ΔS) can then be calculated using the following equations:
   - $\Delta G = -RT \ln(Ka)$
   - $\Delta G = \Delta H - T\Delta S$

This guide provides a foundational understanding of the thermodynamic properties of DL-DMPC in aqueous solutions. The provided data and protocols serve as a valuable resource for researchers in biophysics, materials science, and pharmaceutical development who utilize lipid-based systems in their work.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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